

suchilactone chemical structure and properties

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Compound of Interest

Compound Name: Suchilactone

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Suchilactone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Suchilactone, a naturally occurring lignan, has garnered significant interest within the scientific community for its potential therapeutic applications. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and biological activities of **suchilactone**. Notably, this document details its mechanism of action as an inhibitor of the protein tyrosine phosphatase SHP2, a critical node in oncogenic signaling pathways. Experimental protocols for key biological assays are provided, and relevant signaling pathways are visualized to facilitate a deeper understanding of its molecular interactions.

Chemical Structure and Physicochemical Properties

Suchilactone is a dibenzylbutyrolactone lignan with a complex stereochemistry. Its systematic IUPAC name is (3E,4R)-3-(1,3-benzodioxol-5-ylmethylidene)-4-[(3,4-dimethoxyphenyl)methyl]oxolan-2-one.

Table 1: Chemical Identifiers for **Suchilactone**

| Identifier | Value |
|-------------------|--------------------------------------------------------------------------------------------|
| IUPAC Name | (3E,4R)-3-(1,3-benzodioxol-5-ylmethylidene)-4-[(3,4-dimethoxyphenyl)methyl]oxolan-2-one[1] |
| Molecular Formula | C ₂₁ H ₂₀ O ₆ [1] |
| SMILES | <chem>COC1=C(C=C(C=C1)C[C@H]\2COC(=O)/C2=C/C3=CC4=C(C=C3)OCO4)OC</chem> [1] |
| CAS Number | 50816-74-5[1] |

Table 2: Physicochemical Properties of **Suchilactone**

| Property | Value | Source |
|------------------|----------------------------------------------------------------------------------------------------------------------|-----------------------|
| Molecular Weight | 368.38 g/mol | [2] |
| Appearance | Orange-yellow to red-brown crystals | [2] |
| Melting Point | Data not available | |
| Boiling Point | Data not available | |
| Solubility | Good solubility in chloroform, ethanol, dichloromethane, ethyl acetate, DMSO, and acetone.[3] Insoluble in water.[4] | ChemBK, Sigma-Aldrich |
| Stability | Stable to light and heat.[2] | ChemBK |
| Storage | Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.[3] | ScreenLib |

Natural Occurrence and Isolation

Suchilactone has been isolated from several plant species, including *Melia azedarach*, *Monsonia angustifolia*, *Haplophyllum pedicellatum*, *Taxus baccata*, and *Philothea fitzgeraldii*.
[\[2\]](#)[\[3\]](#)[\[5\]](#)

Experimental Protocol: Isolation from *Haplophyllum pedicellatum*

While a specific protocol for the isolation of **suchilactone** from *Haplophyllum pedicellatum* is not detailed in the available literature, a general method for the extraction and isolation of lignans from this plant can be adapted.

Principle: This method involves solvent extraction of the plant material, followed by chromatographic separation to isolate the lignan fraction.

Methodology:

- Extraction:
 - Air-dried and powdered aerial parts of *Haplophyllum pedicellatum* are extracted with methanol in a Soxhlet apparatus for 48 hours.[\[6\]](#)
 - The methanol extract is concentrated under reduced pressure.
 - The resulting residue is suspended in water and partitioned with chloroform.[\[7\]](#)
- Fractionation:
 - The chloroform fraction is concentrated to dryness.
 - The crude lignan mixture is then subjected to column chromatography on silica gel.
 - The column is eluted with a gradient of hexane, ethyl acetate, and methanol.[\[7\]](#)
- Purification:
 - Fractions containing **suchilactone**, as identified by thin-layer chromatography (TLC) comparison with a standard, are pooled.

- Further purification can be achieved by preparative high-performance liquid chromatography (HPLC) to yield pure **suchilactone**.[\[6\]](#)

Chemical Synthesis

A complete total synthesis of **suchilactone** has not been explicitly detailed in the reviewed literature. However, general synthetic strategies for dibenzylbutyrolactone lignans can be applied. These often involve the stereoselective formation of the butyrolactone core and the subsequent introduction of the substituted benzyl and benzylidene moieties.[\[2\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Biological Activities and Mechanism of Action

Suchilactone exhibits a range of biological activities, including anti-cancer, antioxidant, anti-inflammatory, and antibacterial properties.

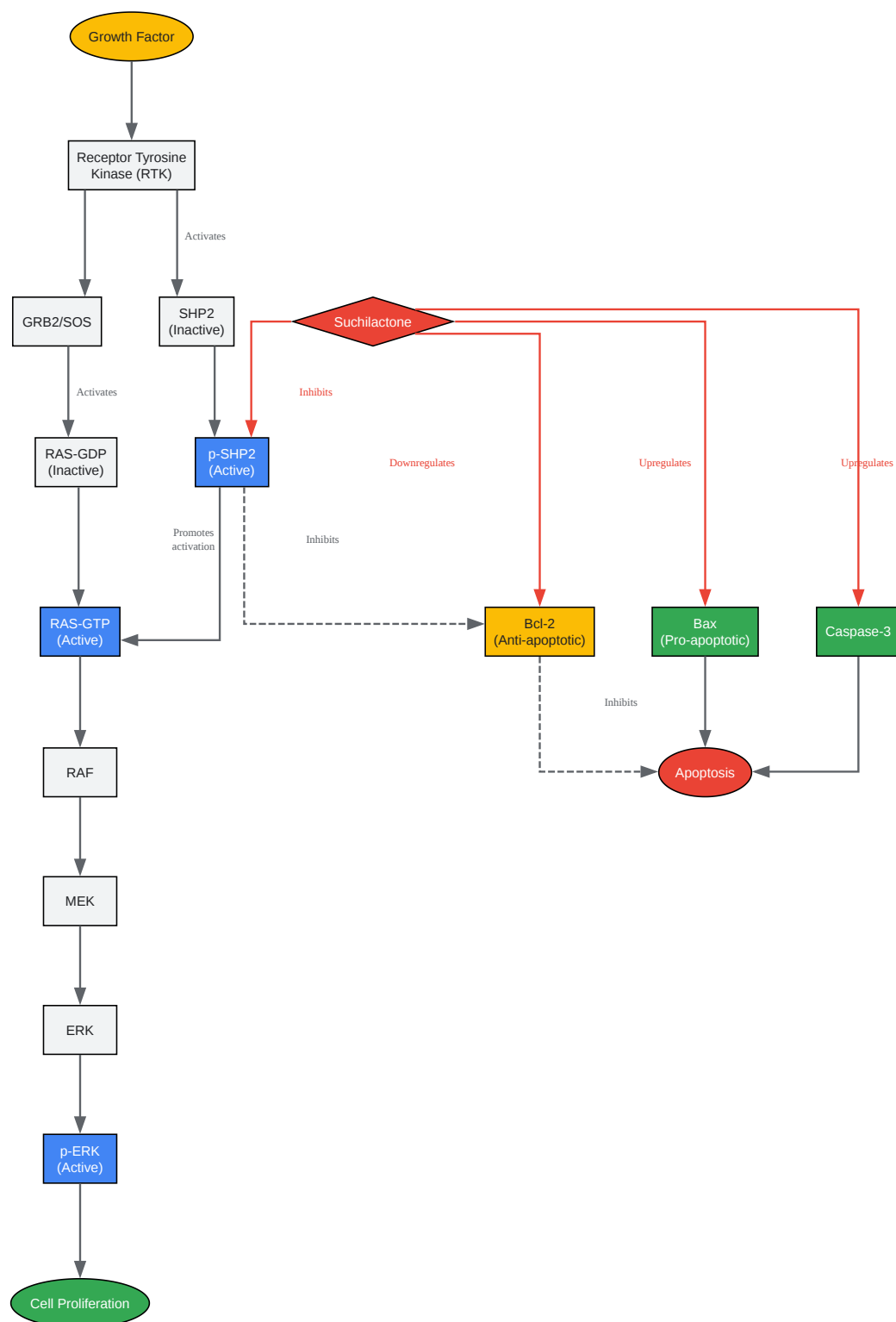
Anti-Cancer Activity: SHP2 Inhibition

The most well-documented activity of **suchilactone** is its role as an inhibitor of Src homology region 2 domain-containing phosphatase 2 (SHP2). SHP2 is a non-receptor protein tyrosine phosphatase that plays a crucial role in the RAS-ERK signaling pathway, which is frequently hyperactivated in various cancers.

Mechanism of Action:

Suchilactone binds to the SHP2 protein and inhibits its activation, thereby suppressing downstream signaling.[\[5\]](#) This leads to the inhibition of the ERK pathway, which is involved in cell proliferation, and the promotion of the apoptosis pathway.[\[5\]](#)

Signaling Pathway:

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